

# PF-04217903 solubility in DMSO and culture media

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: PF-04217903

Cat. No.: B1663016

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## Technical Support Center: PF-04217903

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using **PF-04217903**. The information is presented in a question-and-answer format to directly address common issues encountered during experiments.

## Frequently Asked Questions (FAQs)

1. What is the solubility of **PF-04217903** in DMSO?

**PF-04217903** is readily soluble in dimethyl sulfoxide (DMSO).<sup>[1][2][3]</sup> Published data indicates solubility at various concentrations, which are summarized in the table below. It is recommended to use fresh, anhydrous DMSO as moisture can reduce the solubility of the compound.<sup>[2]</sup>

2. Is **PF-04217903** soluble in aqueous solutions like cell culture media or water?

**PF-04217903** is insoluble in water and has very low solubility in ethanol.<sup>[1][3][4]</sup> Direct dissolution in aqueous-based cell culture media is not recommended and will likely result in precipitation.

3. How should I prepare a stock solution of **PF-04217903**?

It is recommended to prepare a high-concentration stock solution in anhydrous DMSO.[2] For long-term storage, it is advisable to store the DMSO stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.[5]

4. I observed precipitation when diluting my **PF-04217903** DMSO stock solution into cell culture medium. How can I prevent this?

Precipitation upon dilution of a DMSO stock solution into aqueous media is a common issue due to the poor aqueous solubility of **PF-04217903**. To minimize this:

- **Final DMSO Concentration:** Ensure the final concentration of DMSO in your cell culture medium is as low as possible (typically  $\leq 0.1\%$ ) to avoid solvent-induced cytotoxicity.
- **Serial Dilutions:** Perform serial dilutions of your high-concentration DMSO stock in DMSO to get closer to your final desired concentration before adding it to the culture medium.
- **Rapid Mixing:** When adding the DMSO stock to the culture medium, ensure rapid and thorough mixing to facilitate dispersion and minimize localized high concentrations that can lead to precipitation.
- **Warm the Medium:** Pre-warming the cell culture medium to 37°C may help to improve solubility upon dilution.

5. What is the mechanism of action of **PF-04217903**?

**PF-04217903** is a potent and selective ATP-competitive inhibitor of the c-Met (hepatocyte growth factor receptor, HGFR) tyrosine kinase.[6][7][8][9] By binding to c-Met, it inhibits its autophosphorylation and subsequent activation of downstream signaling pathways, such as the PI3K/AKT and MAPK/ERK pathways, which are crucial for tumor cell proliferation, survival, migration, and invasion.[3][4]

## Data Presentation

Table 1: Solubility of **PF-04217903** in Various Solvents

Solvent	Solubility	Source(s)
DMSO	≥18.6 mg/mL	<a href="#">[10]</a> <a href="#">[11]</a>
DMSO	74 mg/mL (198.72 mM)	<a href="#">[2]</a>
DMSO	75 mg/mL (201.4 mM)	<a href="#">[2]</a> <a href="#">[4]</a>
Water	Insoluble	<a href="#">[3]</a> <a href="#">[4]</a>
Ethanol	Slightly soluble (<1mg/ml)	<a href="#">[1]</a>

## Experimental Protocols

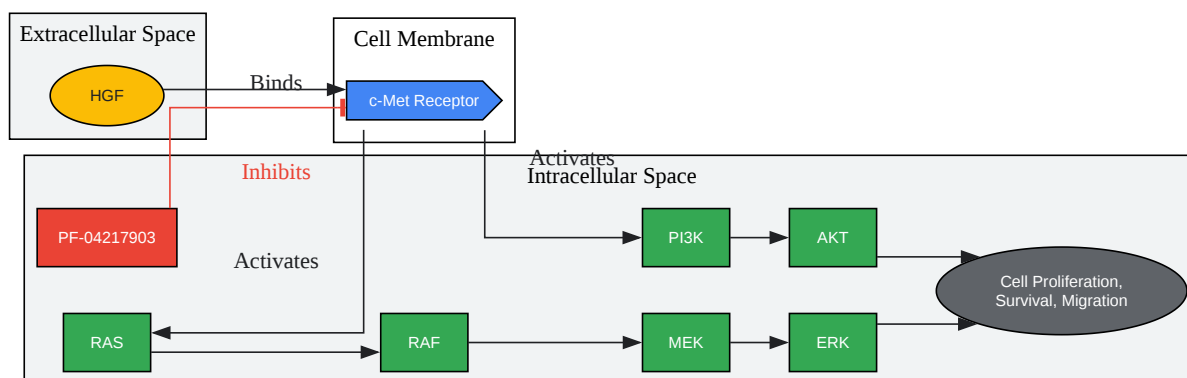
### Protocol 1: Preparation of a 10 mM **PF-04217903** Stock Solution in DMSO

- Materials:
  - PF-04217903** (Molecular Weight: 372.38 g/mol )
  - Anhydrous Dimethyl Sulfoxide (DMSO)
  - Sterile microcentrifuge tubes
- Procedure:
  - Weigh out 3.72 mg of **PF-04217903** powder.
  - Add 1 mL of anhydrous DMSO to the powder.
  - Vortex or sonicate the solution until the compound is completely dissolved. Gentle warming to 37°C can aid in dissolution.
  - Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
  - Store the aliquots at -20°C or -80°C for long-term storage.

### Protocol 2: Preparation of a Working Solution in Cell Culture Medium

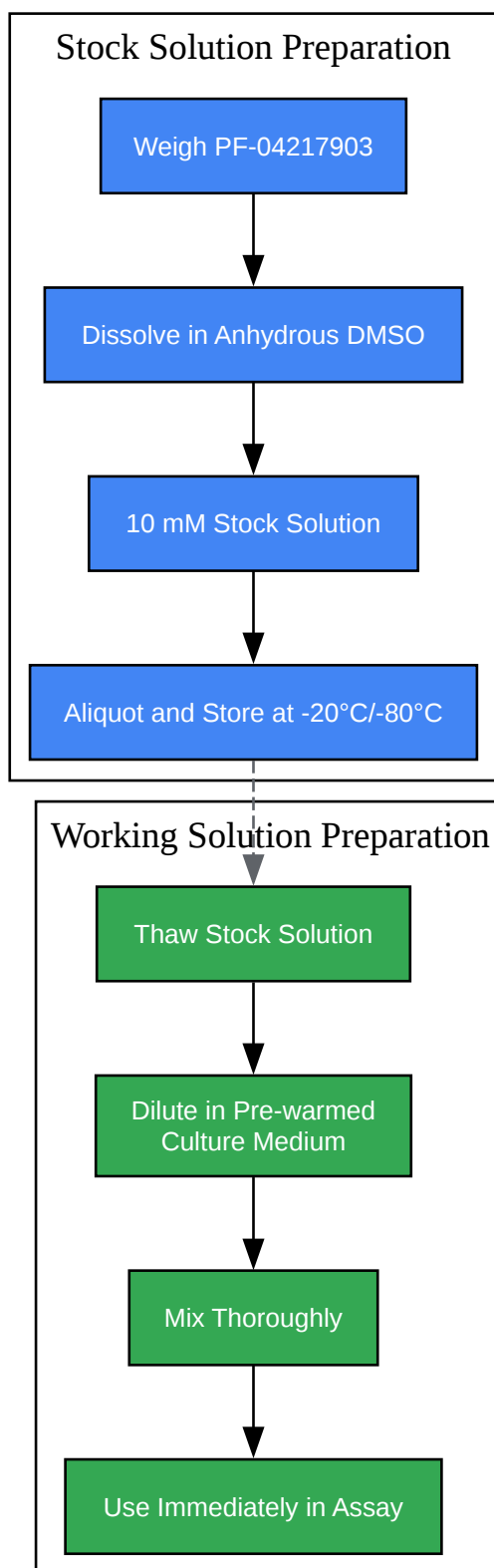
- Materials:
  - 10 mM **PF-04217903** stock solution in DMSO
  - Pre-warmed (37°C) cell culture medium
- Procedure:
  - Thaw an aliquot of the 10 mM **PF-04217903** stock solution at room temperature.
  - Perform serial dilutions of the stock solution in DMSO if a very low final concentration is required.
  - To prepare a 10 µM working solution, for example, add 1 µL of the 10 mM stock solution to 999 µL of pre-warmed cell culture medium.
  - Immediately mix the solution thoroughly by gentle pipetting or inverting the tube to ensure homogeneity and prevent precipitation.
  - Use the freshly prepared working solution for your cell-based assays.

## Visualizations



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Caption: c-Met signaling pathway and the inhibitory action of **PF-04217903**.



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Caption: Recommended workflow for preparing **PF-04217903** solutions.

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